

Icariside B5: A Comprehensive Technical Guide on its Physicochemical Properties for Researchers

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Compound of Interest

Compound Name: *icariside B5*

Cat. No.: *B15392950*

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This technical guide provides a detailed overview of the physicochemical properties of **icariside B5**, a natural compound of interest to researchers, scientists, and drug development professionals. This document outlines its fundamental molecular characteristics, available data on its physical properties, and insights into its potential biological interactions.

Core Physicochemical Properties

Icariside B5, a megastigmane glucoside, has been isolated from various plant species, including *Macaranga tanarius* and *Casearia sylvestris*.^{[1][2]} Its chemical identity is well-established, providing a solid foundation for further research and development.

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₂ O ₈	[1] [2] [3] [4] [5]
Molecular Weight	388.45 g/mol	[2] [3]
IUPAC Name	(4S)-4-hydroxy-3,5,5-trimethyl-4-[(3R)-3-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxybutyl]cyclohex-2-en-1-one	[1] [4] [5]
CAS Number	114226-08-3	[2] [3] [4]
Canonical SMILES	<chem>CC1=CC(=O)CC(C1(CCC(C)OC2C(C(C(C(O2)CO)O)O)O)O)(C)C</chem>	[1] [2] [5]

While comprehensive experimental data on all physicochemical parameters of **icaraside B5** is not readily available in the public domain, computational predictions and data from related compounds offer valuable insights.

Property	Predicted/Observed Value	Notes
Solubility	No quantitative data available. General solubility information suggests it is soluble in organic solvents.	Further experimental determination is required for accurate solubility profiles in various solvents.
Melting Point	No experimental data available.	
Stability	Recommended storage at room temperature.[3]	Specific degradation kinetics and stability under various pH and temperature conditions have not been detailed in the reviewed literature.
XlogP	-0.8	[5] This value suggests the compound is relatively hydrophilic.
Topological Polar Surface Area (TPSA)	137 Å ²	[5]
Hydrogen Bond Donors	5	[5]
Hydrogen Bond Acceptors	8	[5]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **icaraside B5** are not explicitly described in the currently available literature. However, standard methodologies can be applied.

Determination of Solubility:

A standardized protocol for determining the solubility of **icaraside B5** would involve the following steps:

Workflow for determining the solubility of **icaraside B5**.

Determination of Melting Point:

The melting point of a purified solid sample of **icaricide B5** can be determined using a standard melting point apparatus.

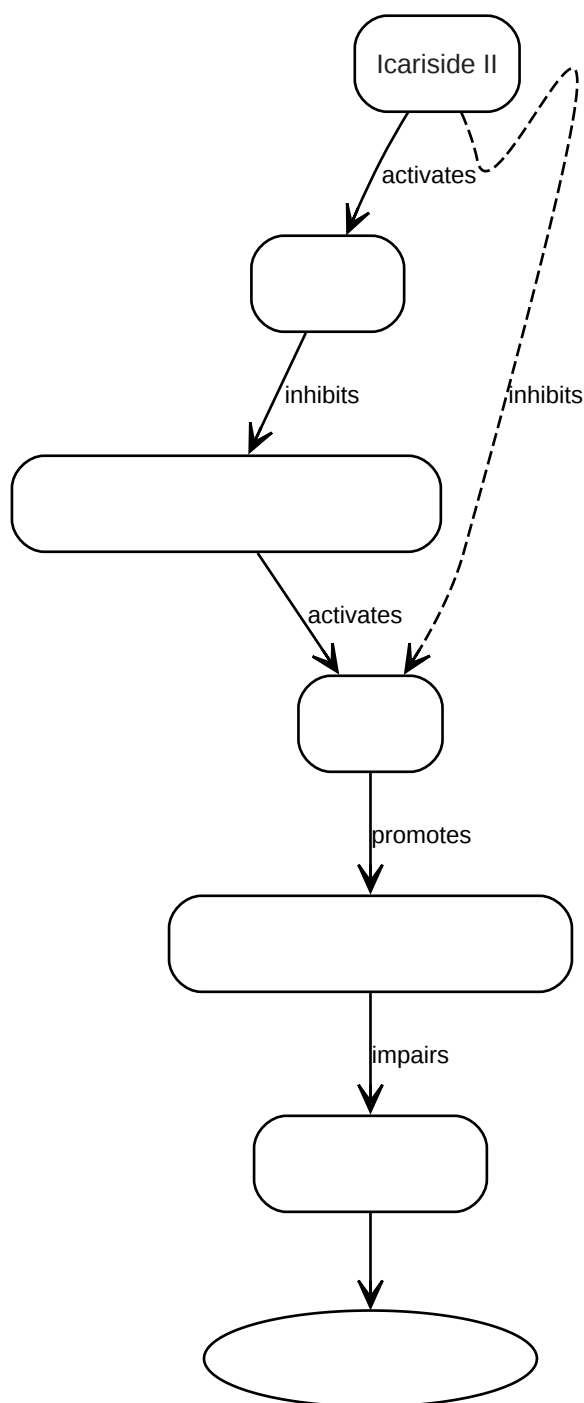
Stability Studies:

A comprehensive stability study would involve assessing the degradation of **icaricide B5** under various stress conditions, such as elevated temperature, varying pH levels, and exposure to light. High-performance liquid chromatography (HPLC) is a common technique used to monitor the concentration of the parent compound and the formation of degradation products over time.

Potential Signaling Pathway Interactions

While direct studies on the signaling pathways affected by **icaricide B5** are limited, research on a related compound, icaricide II, provides a potential starting point for investigation. Icaricide II has been shown to exert anti-diabetic effects by targeting the PPAR α / γ signaling pathway, which in turn modulates the ROS/NF- κ B/IRS1 signaling cascade.^[6] This suggests that **icaricide B5** may also interact with pathways related to metabolic regulation, inflammation, and oxidative stress.

The proposed signaling pathway for the related compound Icaricide II is as follows:



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Proposed signaling pathway for the related compound Icariside II.

Further research is necessary to elucidate the specific signaling pathways directly modulated by **icariside B5**.

Conclusion

Icariside B5 presents an interesting profile for researchers in natural product chemistry and drug discovery. While its fundamental chemical identity is well-defined, a comprehensive experimental characterization of its physicochemical properties, including solubility, melting point, and stability, is required to fully understand its potential. The biological activity of related compounds suggests that investigations into its effects on metabolic and inflammatory signaling pathways could be a fruitful area of future research. This guide serves as a foundational resource to support and guide these future scientific endeavors.

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